

# Protocol for preparing (S)-Nornicotine hydrochloride stock solution in DMSO.

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## Compound of Interest

Compound Name: (S)-Nornicotine hydrochloride

Cat. No.: B15574816

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## Protocol for Preparing (S)-Nornicotine Hydrochloride Stock Solution in DMSO

For Researchers, Scientists, and Drug Development Professionals

### Application Note

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **(S)-Nornicotine hydrochloride** in dimethyl sulfoxide (DMSO). Adherence to this protocol will ensure the accurate and safe preparation of this solution for various research and drug development applications. (S)-Nornicotine is a metabolite of nicotine and is utilized in the study of dopamine-related disorders.<sup>[1]</sup>

### Quantitative Data Summary

A summary of the key quantitative data for (S)-Nornicotine and its hydrochloride salt is provided in the table below for easy reference.

Parameter	Value	Source(s)
Chemical Name	(S)-(-)-3-(2-Pyrrolidiny)pyridine hydrochloride	N/A
Molecular Formula ((S)-Nornicotine)	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub>	[2][3][4]
Molecular Weight ((S)-Nornicotine)	148.21 g/mol	[2][5]
Molecular Weight ((S)-Nornicotine HCl)	184.67 g/mol	Calculated
CAS Number ((S)-Nornicotine)	494-97-3	[5]
CAS Number ((S)-Nornicotine HCl)	101832-65-9	[1]
Solubility in DMSO ((S)-Nornicotine)	100 mg/mL (674.72 mM)	[5][6]
Recommended Stock Solution Storage	-20°C for up to 1 month, or -80°C for up to 6 months. Protect from light.	[5]
Appearance ((S)-Nornicotine)	Light yellow to brown liquid	[5]

## Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 100 mM stock solution of **(S)-Nornicotine hydrochloride** in DMSO.

Materials:

- **(S)-Nornicotine hydrochloride**
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance

- Appropriate volumetric flasks and pipettes
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

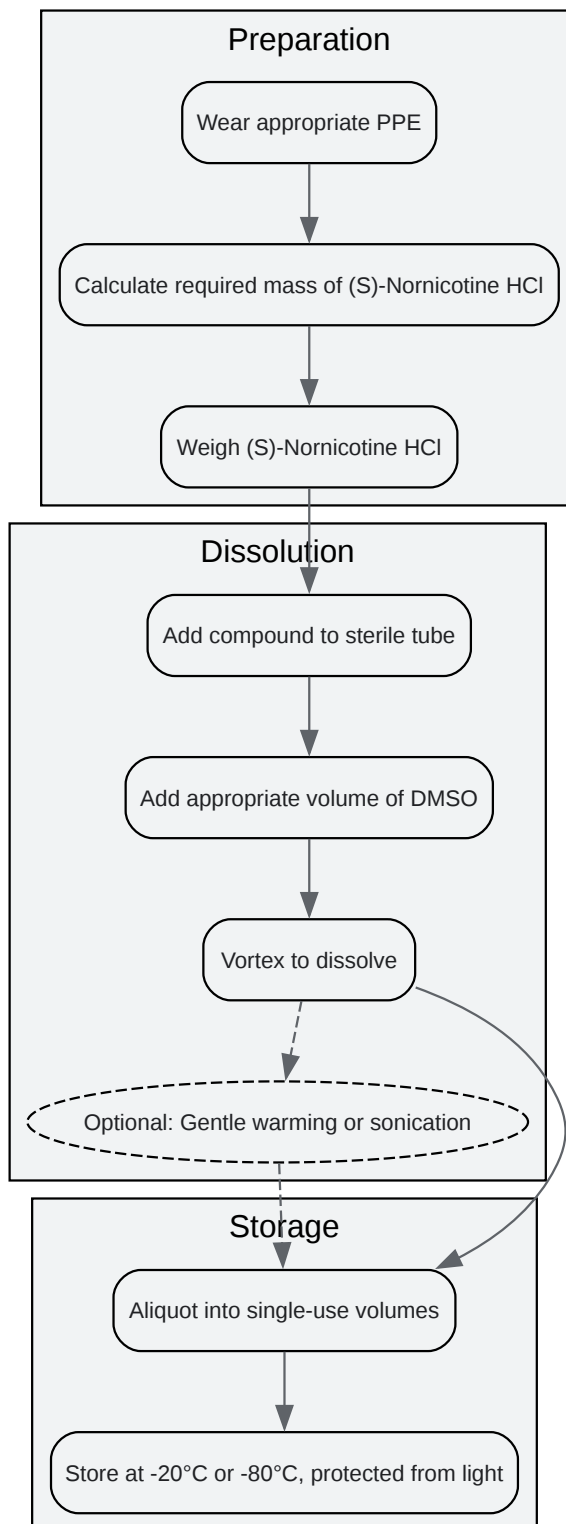
#### Procedure:

- Safety Precautions: Before starting, ensure you are wearing appropriate PPE. Handle **(S)-Nornicotine hydrochloride** in a well-ventilated area or a chemical fume hood.
- Determine Required Mass: To prepare a 100 mM stock solution, calculate the mass of **(S)-Nornicotine hydrochloride** needed using the following formula:  $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ 
  - For 1 mL of a 100 mM solution:  $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 184.67 \text{ g/mol} \times 1000 \text{ mg/g} = 18.467 \text{ mg}$
- Weighing: Accurately weigh out the calculated amount of **(S)-Nornicotine hydrochloride** using a calibrated analytical balance.
- Dissolution:
  - Add the weighed **(S)-Nornicotine hydrochloride** to a sterile, appropriately sized tube or vial.
  - Add the desired volume of DMSO. For example, to prepare a 100 mM solution with 18.467 mg of the compound, add 1 mL of DMSO.
  - Cap the container securely.
- Mixing:
  - Vortex the solution until the solid is completely dissolved.

- If dissolution is slow, gentle warming or sonication in an ultrasonic bath can be used to aid the process.<sup>[5]</sup><sup>[6]</sup> Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[5]</sup> It is crucial to protect the solution from light.<sup>[5]</sup>

## Experimental Workflow Diagram

## Workflow for Preparing (S)-Nornicotine Hydrochloride Stock Solution

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